

Environmental Fate and Biodegradability of 1-Undecanol: A Technical Guide

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Compound of Interest

Compound Name: 1-Undecanol

Cat. No.: B7770649

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Introduction

1-Undecanol, a fatty alcohol with the chemical formula $C_{11}H_{24}O$, is a versatile compound utilized in various industrial applications, including as a flavoring agent in foods and in perfumery.^{[1][2][3][4]} Its presence in consumer products and subsequent potential release into the environment necessitates a thorough understanding of its environmental fate and biodegradability. This technical guide provides a comprehensive overview of the current scientific knowledge regarding **1-Undecanol**'s behavior in the environment, its susceptibility to biodegradation, and its potential for bioaccumulation and ecotoxicity. The information is presented to support environmental risk assessments and to guide the development of sustainable practices.

Physical and Chemical Properties

The environmental transport and fate of a chemical are largely governed by its physical and chemical properties. **1-Undecanol** is a colorless, water-insoluble liquid with a floral, citrus-like odor.^{[1][2][3]} Key properties of **1-Undecanol** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C11H24O	[5]
Molar Mass	172.31 g/mol	[1][5]
Appearance	Colorless liquid	[1][2][3]
Melting Point	11 - 19 °C	[1][2][3][5]
Boiling Point	243 °C at 760 mm Hg	[1][2][3][6]
Water Solubility	0.0057 g/L at 20 °C	[5]
Vapor Pressure	< 1 hPa at 20 °C	[5]
Log Kow (Octanol-Water Partition Coefficient)	4.9 at 25 °C	[5]
Henry's Law Constant (estimated)	7.3×10^{-5} atm-cu m/mole	[6]
Flash Point	>82 °C	[1][2][3]
Density	0.8298 g/mL at 20 °C	[1][6]

Environmental Fate

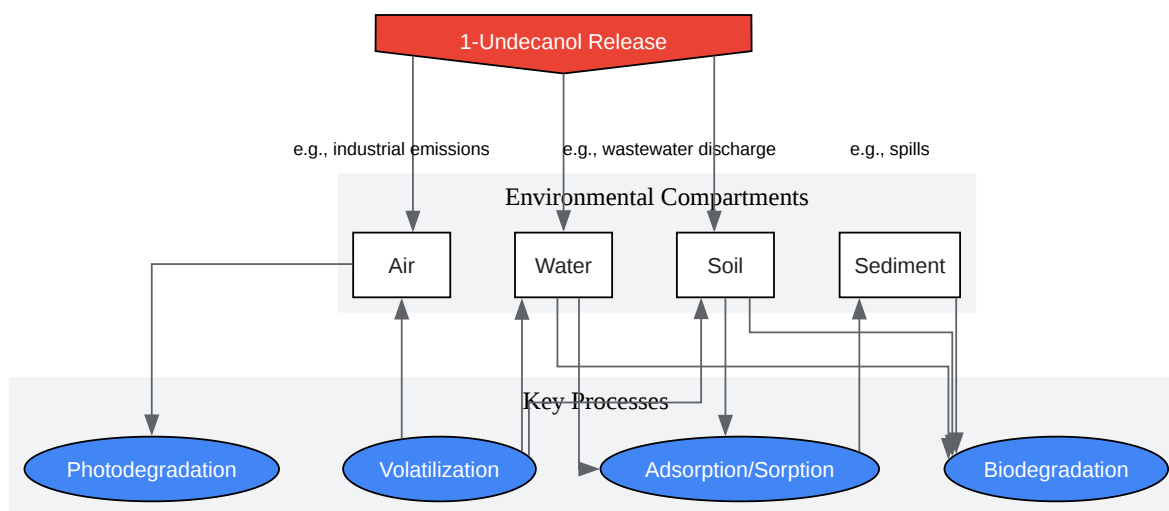
The environmental fate of **1-Undecanol** is dictated by a combination of transport and degradation processes. Upon release into the environment, its low water solubility and high octanol-water partition coefficient suggest that it will preferentially partition to soil, sediment, and organic matter.[6][7]

Transport

- Soil: With an estimated organic carbon-water partition coefficient (Koc) of 8,800, **1-Undecanol** is expected to be immobile in soil.[6][7] Volatilization from moist soil surfaces can occur but is likely attenuated by its strong adsorption to soil particles.[6][7] Volatilization from dry soil is not expected to be a significant process due to its low vapor pressure.[6][7]
- Water: In aquatic environments, **1-Undecanol** is expected to adsorb to suspended solids and sediment.[6][7] Volatilization from water surfaces is a potential transport pathway, with

estimated half-lives of 20 hours for a model river and 10 days for a model lake.[6] However, adsorption to suspended solids and sediment will reduce the rate of volatilization, with an estimated half-life of 9 months in a model pond when adsorption is considered.[6][7]

- Air: In the atmosphere, **1-Undecanol** is expected to exist primarily in the vapor phase.[2][7]



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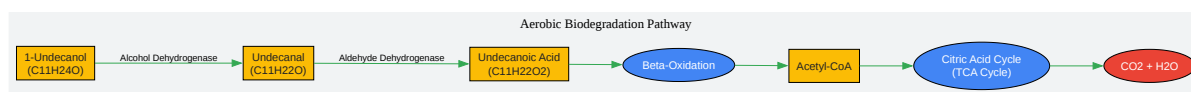
Fig. 1: Environmental fate and transport pathways of **1-Undecanol**.

Biodegradability

Biodegradation is a primary mechanism for the removal of **1-Undecanol** from the environment. Studies have shown that it is susceptible to aerobic biodegradation by microorganisms.

Test Type	Result	Duration	Inoculum	Reference
Theoretical BOD	27.6%	5 days	Sewage	[2][6][7][8]
Theoretical BOD	16.50%	5 days	Acclimated mixed microbial cultures	[6][7][8]
Biodegradation Rate	Zero-order: 0.125 ppm/hour	-	Activated sludge	[2][6][8]
Biodegradation Rate Constant	First-order: 6.1×10^{-3} /hour	-	Activated sludge	[2][6][8]
Calculated Half-life	4.7 days	-	Activated sludge	[2][6][8]

The aerobic biodegradation of **1-Undecanol** is expected to proceed via the oxidation of the terminal alcohol group to an aldehyde, followed by further oxidation to a carboxylic acid (undecanoic acid). This fatty acid can then enter the beta-oxidation pathway, where it is sequentially broken down to acetyl-CoA, which can then enter the citric acid cycle for complete mineralization to carbon dioxide and water.



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Fig. 2: Plausible aerobic biodegradation pathway for **1-Undecanol**.

Abiotic Degradation

Abiotic degradation processes, which are non-biological, also contribute to the transformation of **1-Undecanol** in the environment.

- **Atmospheric Photodegradation:** In the atmosphere, **1-Undecanol** is degraded by reaction with photochemically-produced hydroxyl radicals.[6][7] The estimated atmospheric half-life for this reaction is approximately 23 hours.[6][7]
- **Hydrolysis:** **1-Undecanol** is not expected to undergo hydrolysis in the environment as it lacks functional groups that are susceptible to this process under normal environmental conditions.[6]

Bioaccumulation Potential

The potential for a chemical to accumulate in living organisms is an important aspect of its environmental risk assessment.

Parameter	Value	Interpretation	Reference
Log Kow	4.9	Indicates a potential for bioaccumulation.	[5]
Bioconcentration Factor (BCF) (estimated)	86	Suggests a moderate potential for bioconcentration in aquatic organisms.	[6][7]

While the Log Kow suggests a potential for bioaccumulation, the estimated BCF indicates that this potential is moderate. The ready biodegradability of **1-Undecanol** likely limits its persistence in organisms, thereby reducing the extent of bioaccumulation.

Ecotoxicity

The ecotoxicity of **1-Undecanol** has been evaluated in aquatic organisms.

Organism	Endpoint	Value	Exposure Duration	Test Type	Reference
Fathead Minnow (Pimephales promelas)	LC50	1.04 mg/L	96 hours	Flow-through	[5][9]
Aquatic Life	-	Toxic to aquatic organisms, may cause long-term adverse effects in the aquatic environment.	-	-	[9]

These data indicate that **1-Undecanol** is toxic to aquatic life.

Experimental Protocols

Detailed experimental protocols are crucial for the replication and validation of scientific findings. The following outlines the methodology for a key biodegradability test.

OECD 301F: Manometric Respirometry Test

The OECD 301F test is a standard method for assessing the ready biodegradability of chemical substances.[10][11][12][13][14]

- **Principle:** This method determines the biodegradability of a substance by measuring the amount of oxygen consumed by microorganisms during the degradation process in a closed respirometer.[10][11][12][13] The oxygen uptake is measured over a 28-day period and is expressed as a percentage of the theoretical oxygen demand (ThOD).[13]
- **Apparatus:** A manometric respirometer, which is a closed flask connected to a device that measures changes in pressure or volume resulting from oxygen consumption.

- Inoculum: The source of microorganisms is typically activated sludge from a sewage treatment plant.[\[14\]](#)
- Procedure:
 - A known concentration of the test substance (e.g., 100 mg/L) is added to a mineral medium inoculated with a small amount of activated sludge.[\[14\]](#)
 - The mixture is placed in the respirometer flask and stirred continuously at a constant temperature (e.g., $22 \pm 1^{\circ}\text{C}$) in the dark.[\[14\]](#)
 - The consumption of oxygen is measured periodically over 28 days.
 - A blank control containing only the inoculum and mineral medium is run in parallel to determine the background oxygen consumption.
 - A reference substance (e.g., aniline) is also tested to verify the activity of the inoculum.[\[14\]](#)
- Data Interpretation: The percentage of biodegradation is calculated as the ratio of the measured oxygen consumption (corrected for the blank) to the ThOD. A substance is considered "readily biodegradable" if it reaches at least 60% biodegradation within a 10-day window during the 28-day test period.[\[10\]](#)



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